

Gnetumontanin B: A Technical Guide to its Therapeutic Potential

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Compound of Interest

Compound Name: *Gnetumontanin B*

Cat. No.: *B12439993*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Gnetumontanin B, a stilbenoid found in *Gnetum montanum*, has emerged as a promising natural compound with potential therapeutic applications in inflammatory diseases and cancer. This technical guide provides a comprehensive overview of the current understanding of **Gnetumontanin B**'s therapeutic targets, summarizing key quantitative data, detailing experimental methodologies, and visualizing its mechanisms of action. The available evidence strongly suggests that **Gnetumontanin B** exerts its effects through the inhibition of Tumor Necrosis Factor-alpha (TNF- α) and the modulation of the AKT signaling pathway, indicating its potential as a lead compound for the development of novel anti-inflammatory and anti-cancer agents.

Introduction

Stilbenoids, a class of naturally occurring phenolic compounds, have garnered significant attention for their diverse pharmacological activities. **Gnetumontanin B**, a resveratrol trimer isolated from the lianas of *Gnetum montanum*, is a member of this class that has demonstrated potent biological effects. This document aims to consolidate the existing scientific literature on **Gnetumontanin B**, focusing on its identified therapeutic targets and the experimental basis for these findings. The primary objective is to provide a detailed technical resource for researchers and professionals involved in drug discovery and development.

Therapeutic Targets

Current research has identified two primary therapeutic targets for **Gnetumontanin B**: Tumor Necrosis Factor-alpha (TNF- α) and the AKT signaling pathway.

Inhibition of Tumor Necrosis Factor-alpha (TNF- α)

TNF- α is a pro-inflammatory cytokine that plays a central role in the pathogenesis of numerous inflammatory diseases. **Gnetumontanin B** has been shown to be a potent inhibitor of TNF- α .

Modulation of the AKT Signaling Pathway

The AKT signaling pathway is a critical regulator of cell survival, proliferation, and apoptosis. Its dysregulation is a hallmark of many cancers. While direct studies on isolated **Gnetumontanin B** are limited, research on extracts of Gnetum montanum containing **Gnetumontanin B** has demonstrated significant inhibition of the AKT pathway in human colon cancer cells.

Quantitative Data

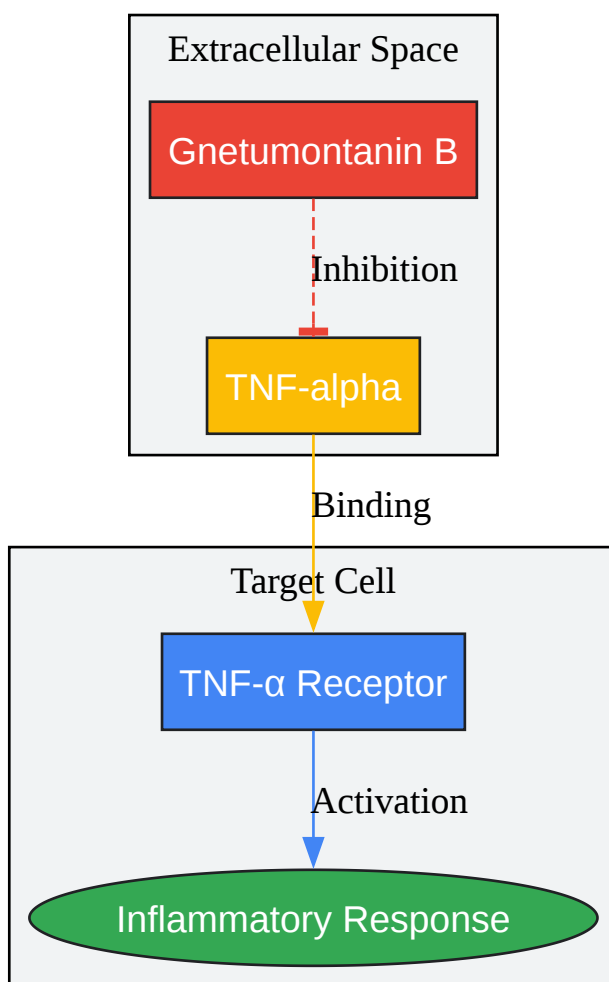
The following table summarizes the available quantitative data on the biological activity of **Gnetumontanin B** and the Gnetum montanum extract in which it is found.

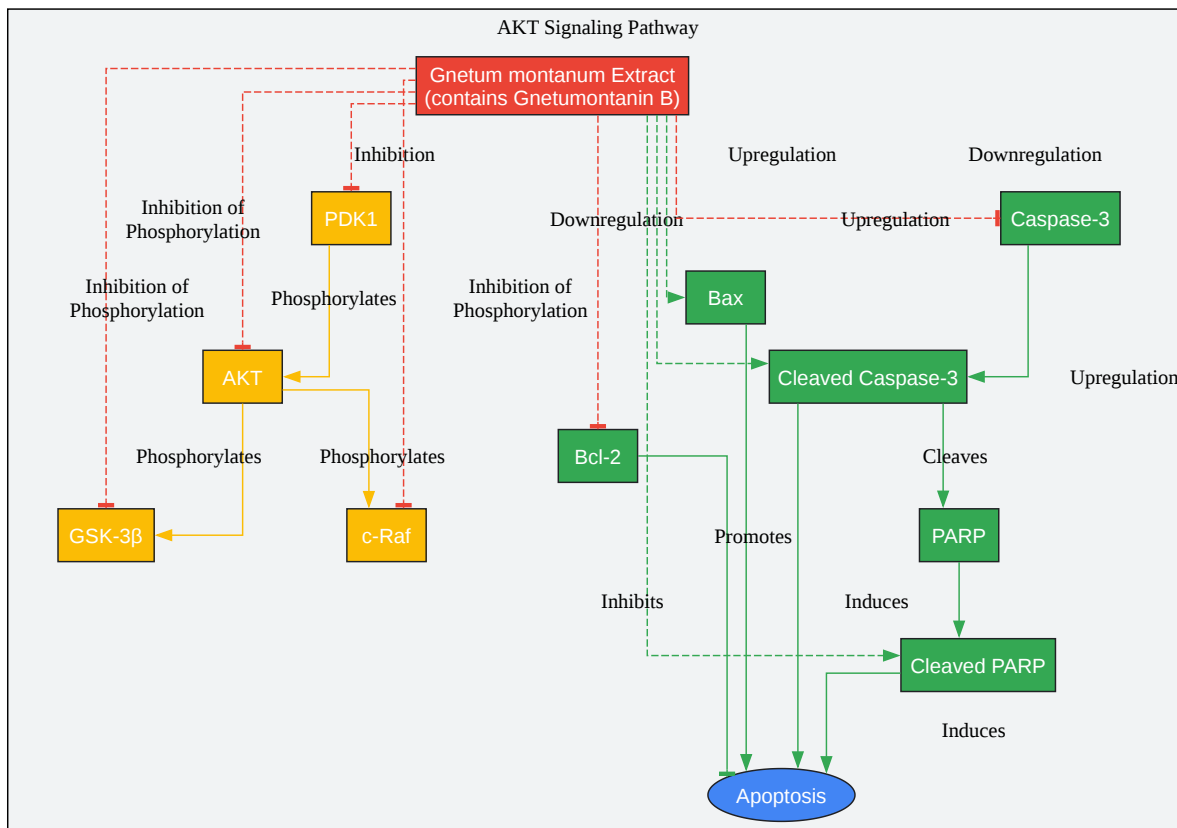
Compound/ Extract	Target/Assay	Cell Line	Parameter	Value	Reference
Gnetumontanin B	TNF- α Inhibition	-	IC50	1.49×10^{-6} mol L ⁻¹	[1]
Gnetum montanum Extract	SW480 Cell Viability	SW480	IC50 (24h)	126.50 μ g/mL	[1] [2]
Gnetum montanum Extract	SW480 Cell Viability	SW480	IC50 (48h)	78.25 μ g/mL	[1] [2]
Gnetum montanum Extract	SW480 Cell Viability	SW480	IC50 (72h)	50.77 μ g/mL	[1] [2]

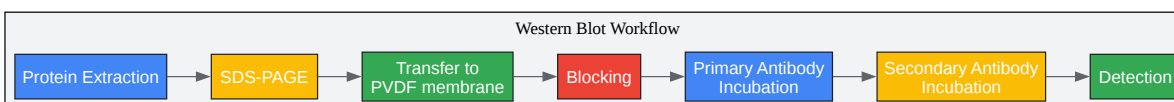
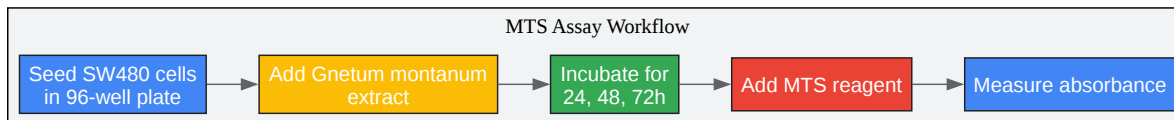
Signaling Pathways and Mechanisms of Action

Anti-inflammatory Mechanism: TNF- α Inhibition

Gnetumontanin B directly inhibits the activity of TNF- α , a key mediator of inflammation. This inhibition disrupts the downstream signaling cascade that leads to the expression of various pro-inflammatory genes.







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References

- 1. Gnetum montanum extract induces apoptosis by inhibiting the activation of AKT in SW480 human colon cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Gnetum montanum extract induces apoptosis by inhibiting the activation of AKT in SW480 human colon cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
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